

Proper Disposal of 5-Chloro-6-hydroxynicotinonitrile: A Step-by-Step Guide

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Compound of Interest

Compound Name: 5-Chloro-6-hydroxynicotinonitrile

Cat. No.: B562463

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The safe and compliant disposal of **5-Chloro-6-hydroxynicotinonitrile** is critical for laboratory safety and environmental protection. This guide provides essential information for researchers, scientists, and drug development professionals on the proper handling and disposal procedures for this compound.

Hazard and Safety Summary

Before handling or disposing of **5-Chloro-6-hydroxynicotinonitrile**, it is crucial to be aware of its potential hazards. The following table summarizes key safety information based on its GHS classification.

Hazard Classification	Description	Precautionary Statements
Skin Irritation (Category 2)	Causes skin irritation.[1][2][3]	Wash skin thoroughly after handling. Wear protective gloves. If skin irritation occurs, get medical advice/attention.[2][4]
Serious Eye Irritation (Category 2A)	Causes serious eye irritation.[1][2][3]	Wear eye protection/face protection. IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2][4]
Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation	May cause respiratory irritation.[1][2][3]	Avoid breathing dust. Use only outdoors or in a well-ventilated area. IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER/doctor if you feel unwell.[2][4]

Disposal Operational Plan

The recommended procedure for the disposal of **5-Chloro-6-hydroxynicotinonitrile** is to engage a licensed professional waste disposal service. Always adhere to local, state, and federal regulations.

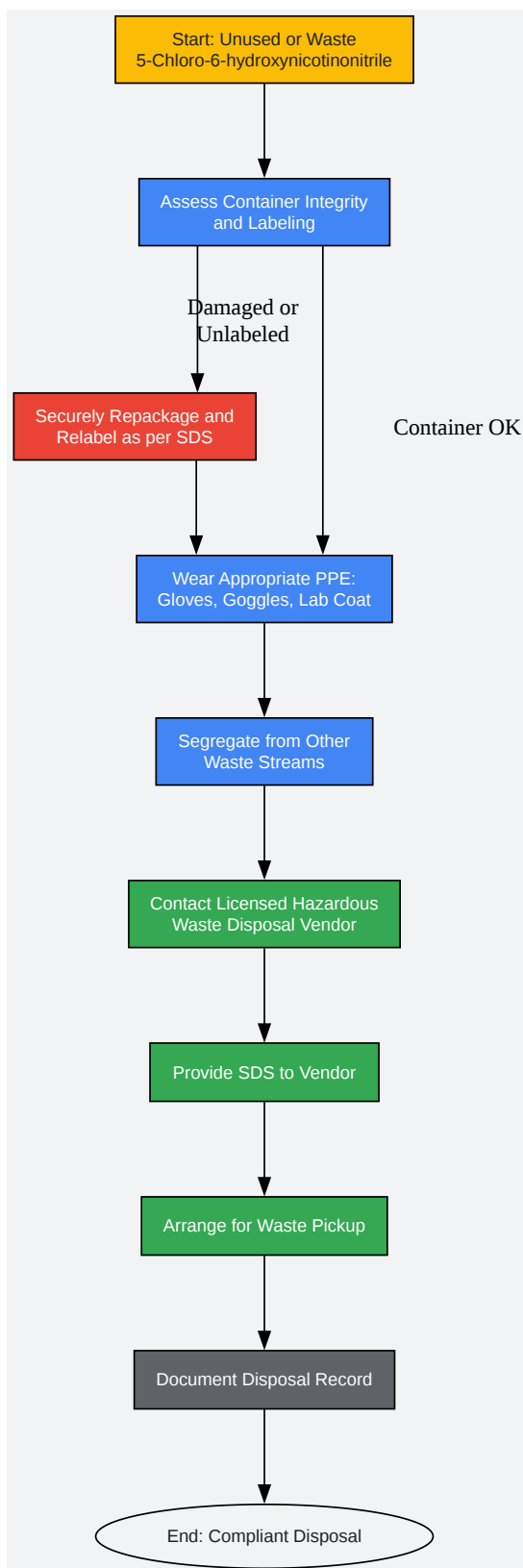
Step-by-Step Disposal Protocol:

- Container Management:
 - Do not attempt to clean or reuse the original container.
 - Keep the chemical in its original, labeled container.[2]

- Ensure the container is tightly closed and stored in a well-ventilated area prior to disposal.
[2][4]
- Waste Segregation:
 - Do not mix **5-Chloro-6-hydroxynicotinonitrile** with other waste streams.[2] This prevents potentially hazardous chemical reactions.
- Personal Protective Equipment (PPE):
 - When handling the waste container, wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.[2][4]
- Engage a Professional Waste Disposal Service:
 - Contact a licensed hazardous waste disposal company to arrange for pickup and disposal.
 - Provide the waste disposal company with the Safety Data Sheet (SDS) for **5-Chloro-6-hydroxynicotinonitrile**.
 - The primary recommended disposal method is incineration at an approved and permitted facility.[5]
- Documentation:
 - Maintain a record of the disposal, including the date, quantity of waste, and the contact information of the waste disposal company.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **5-Chloro-6-hydroxynicotinonitrile**.



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Caption: Disposal workflow for **5-Chloro-6-hydroxynicotinonitrile**.

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References

- 1. 5-Chloro-6-hydroxynicotinic acid | C₆H₄ClNO₃ | CID 599541 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. static.cymitquimica.com [static.cymitquimica.com]
- 4. fishersci.com [fishersci.com]
- 5. syntheticdrugs.unodc.org [syntheticdrugs.unodc.org]
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